

In Silico Toxicity Prediction for N-Nitrosomethylphenidate: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-Nitrosomethylphenidate*

CAS No.: 55557-03-4

Cat. No.: B13421479

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

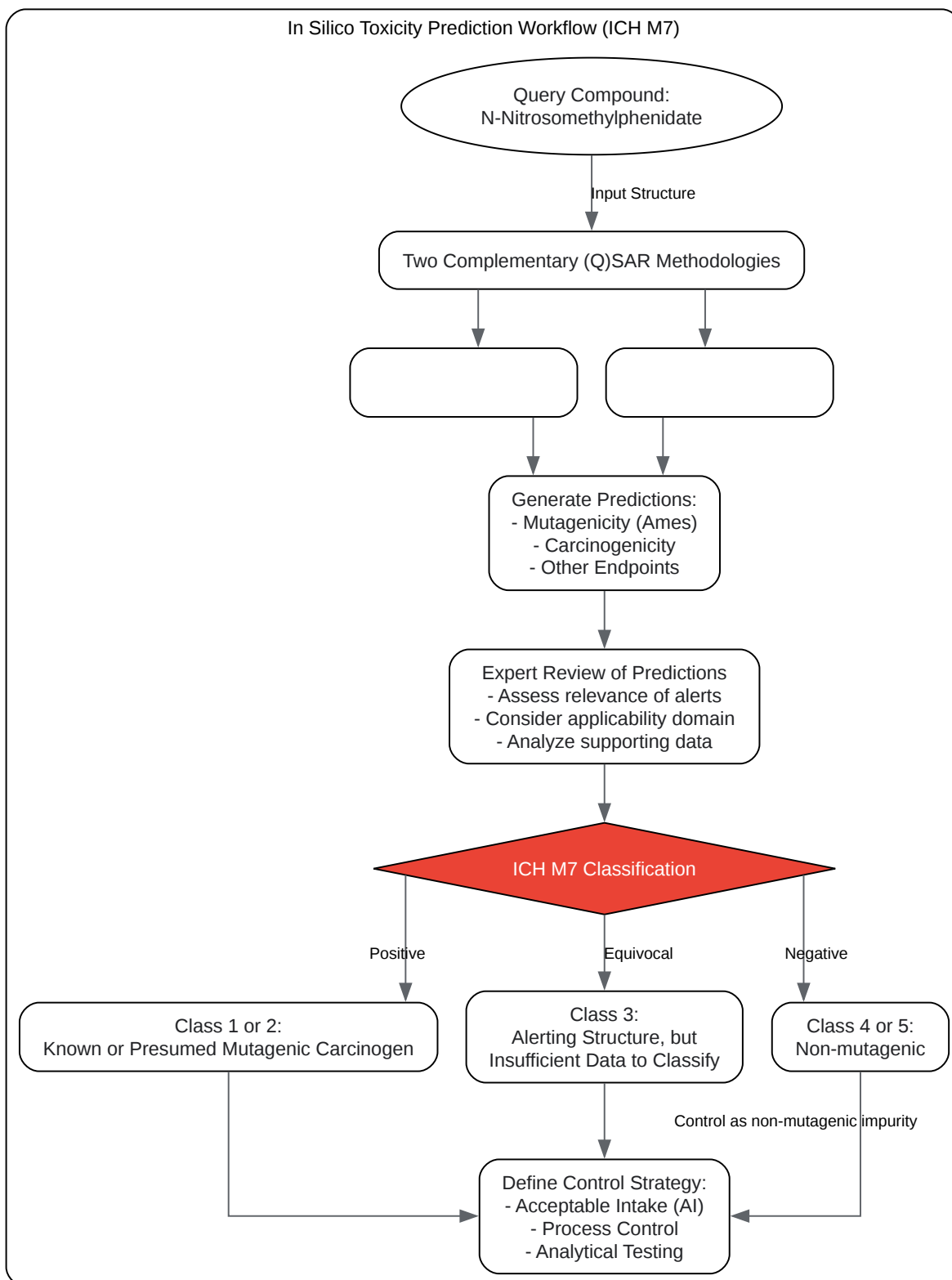
N-Nitrosomethylphenidate (NMPH), a potential impurity in the synthesis of Methylphenidate, belongs to the N-nitrosamine class of compounds, which are recognized as a "cohort of concern" due to their potential for high carcinogenic potency. This technical guide provides a comprehensive overview of the in silico toxicological assessment of NMPH, focusing on the prediction of its mutagenic and carcinogenic potential. By leveraging established methodologies such as expert rule-based and statistical-based (Q)SAR models, this document outlines the predicted toxicological profile of NMPH, details the underlying experimental protocols that inform these predictions, and visualizes the key biological and logical pathways involved. The information presented herein is intended to support risk assessment and decision-making in the context of pharmaceutical development and regulatory compliance.

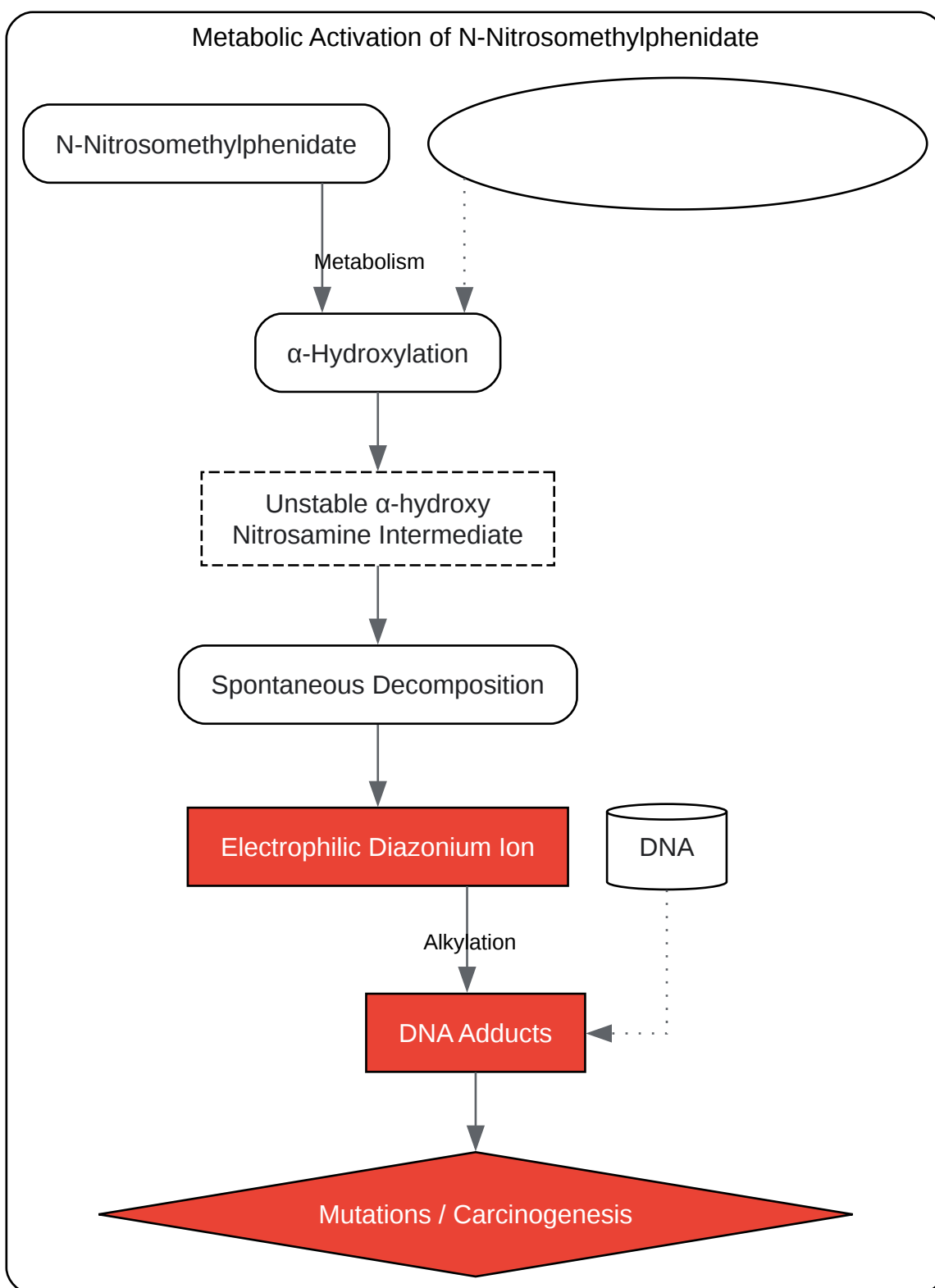
Introduction to N-Nitrosomethylphenidate

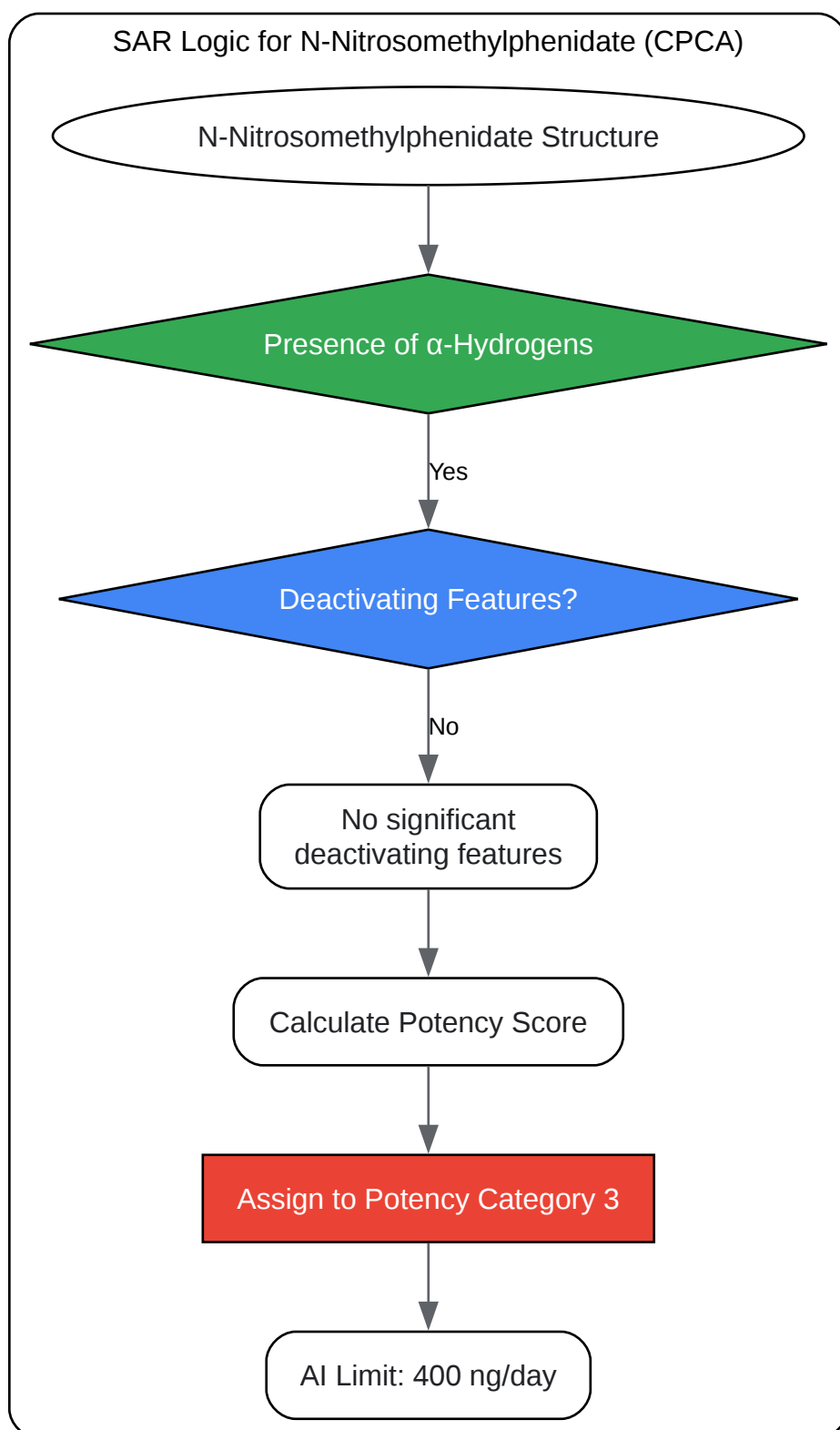
N-Nitrosomethylphenidate (CAS: 55557-03-4, Molecular Formula: C₁₄H₁₈N₂O₃) is the N-nitroso derivative of methylphenidate, a widely prescribed medication for the treatment of Attention Deficit Hyperactivity Disorder (ADHD).[1] The formation of N-nitrosamines as impurities in active pharmaceutical ingredients (APIs) is a significant concern for regulatory agencies and the pharmaceutical industry.[2] Given the well-documented carcinogenic properties of many N-nitrosamines, a thorough toxicological evaluation of any such impurity is imperative.[3] In silico toxicology offers a rapid, cost-effective, and ethically sound approach to predict the potential hazards of such impurities, in line with the principles of the ICH M7 guideline for the assessment and control of DNA reactive (mutagenic) impurities in pharmaceuticals.[4]

In Silico Toxicity Prediction Workflow

The in silico assessment of pharmaceutical impurities like **N-Nitrosomethylphenidate** typically follows a structured workflow, as recommended by guidelines such as ICH M7. This process involves the use of two complementary (Q)SAR methodologies: an expert rule-based system and a statistical-based system.







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Quantitative structure-activity relationship models for predicting drug-induced liver injury based on FDA-approved drug labeling annotation and using a large collection of drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Nitrosamine Impurity Risk Assessment | Lhasa Limited [lhasalimited.org]
- 3. lhasalimited.org [lhasalimited.org]
- 4. Quantum Chemical Evaluation and QSAR Modeling of N-Nitrosamine Carcinogenicity. | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [In Silico Toxicity Prediction for N-Nitrosomethylphenidate: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13421479/docs#in-silico-toxicity-prediction-for-n-nitrosomethylphenidate-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)